

managing air and moisture sensitivity of iridium trichloride hydrate

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Compound of Interest

Compound Name: *Iridium trichloride hydrate*

Cat. No.: *B1316252*

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Technical Support Center: Managing Iridium Trichloride Hydrate

This guide provides researchers, scientists, and drug development professionals with essential information for managing the air and moisture sensitivity of **iridium trichloride hydrate** ($\text{IrCl}_3 \cdot x\text{H}_2\text{O}$). Below are frequently asked questions, troubleshooting procedures, and best-practice protocols to ensure the integrity of the material and the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **iridium trichloride hydrate** and why is it so sensitive?

A1: **Iridium trichloride hydrate** is a dark green to black, crystalline solid commonly used as a precursor for synthesizing iridium catalysts and other organometallic complexes, such as Vaska's complex.^{[1][2]} Its sensitivity stems from its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.^{[1][2]} This can alter its hydration state and chemical reactivity. Furthermore, it can be sensitive to atmospheric oxygen, potentially leading to oxidation from the Ir(III) to the Ir(IV) state, which can affect its performance in catalytic reactions.^[3]

Q2: How should I properly store **iridium trichloride hydrate**?

A2: To maintain its integrity, **iridium trichloride hydrate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[4][5] For optimal protection against air and moisture, storage in an inert atmosphere, such as in a nitrogen- or argon-filled glovebox or a desiccator, is strongly recommended.[3] Always ensure the container is securely closed immediately after use.[6]

Q3: What are the visible signs of degradation or contamination?

A3: Signs of degradation can include a change in color and texture. The hydrated form is typically a dark green, almost black, crystalline solid.[1][3] The formation of clumps can indicate moisture absorption. A significant color change may suggest a change in oxidation state or hydration level. The anhydrous forms, for instance, are brown or red solids.[1]

Q4: My **iridium trichloride hydrate** won't dissolve in water. What is the problem?

A4: **Iridium trichloride hydrate** is soluble in water, forming a dark green, acidic solution.[7][8] If you are experiencing insolubility, it is highly likely that you have the anhydrous form (IrCl_3), which is insoluble in water.[1][3] The trihydrate can convert to the anhydrous form upon heating to 200 °C.[1]

Q5: My reaction yield is lower than expected. Could the quality of the iridium precursor be the cause?

A5: Yes, the quality of the **iridium trichloride hydrate** is critical. Low yields or reaction failures can be caused by partial oxidation of the Ir(III) center, an incorrect hydration state, or the presence of impurities.[9] Using a degraded precursor can lead to inconsistent and non-reproducible results. It is crucial to handle the material under an inert atmosphere to prevent degradation.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Inconsistent Reaction Results	<ul style="list-style-type: none">- The material has absorbed moisture, changing its effective molecular weight.- Partial oxidation of Ir(III) to Ir(IV).[3]- Incomplete dissolution.	<ul style="list-style-type: none">- Handle and weigh the compound in a glovebox or under a stream of inert gas.- Use a fresh, properly stored batch of the reagent.- Ensure complete dissolution before proceeding with the reaction; gentle heating or extended stirring may be necessary.
Material is Clumped or Appears Wet	<ul style="list-style-type: none">- Improper storage has led to significant moisture absorption.[2]	<ul style="list-style-type: none">- Do not use the material for sensitive reactions. While drying under vacuum may remove excess water, the exact hydration state will be unknown. It is safer to use a new, unopened container.
Compound Appears Brownish or Reddish	<ul style="list-style-type: none">- The material may be the anhydrous form of iridium trichloride, which has a different solubility and reactivity profile.[1]	<ul style="list-style-type: none">- Confirm the product specification. The anhydrous form is insoluble in water.[3] If the hydrate is required, obtain a new supply. The hydrate can be synthesized by heating hydrated iridium(III) oxide with hydrochloric acid.[1][3]
Unexpected Side Products	<ul style="list-style-type: none">- The precursor has degraded, leading to different reactive species.- Incompatible materials are present. The compound is incompatible with strong oxidizing agents, alkalis, and some organic solvents.[4]	<ul style="list-style-type: none">- Verify the purity of your starting material. If possible, analyze a sample for iridium content and oxidation state.- Review all reagents and solvents to ensure compatibility.[4]

Data Presentation

Table 1: Physical and Chemical Properties of **Iridium Trichloride Hydrate**

Property	Value	Reference(s)
Molecular Formula	$\text{IrCl}_3 \cdot x\text{H}_2\text{O}$	[2][10]
Molecular Weight	298.58 g/mol (anhydrous basis)	[1]
Appearance	Dark green to black hygroscopic crystals or lumps	[1][2][11]
Density	~5.3 g/mL at 25 °C	[1][2]
Melting Point	763 °C (decomposes)	[1][11]
Solubility	Soluble in water	[1][8]

Table 2: Typical Quality Specifications

Parameter	Specification	Reference(s)
Assay	≥ 99.9% (trace metals basis)	[2]
Impurities	≤ 1500.0 ppm (Total Trace Metals)	

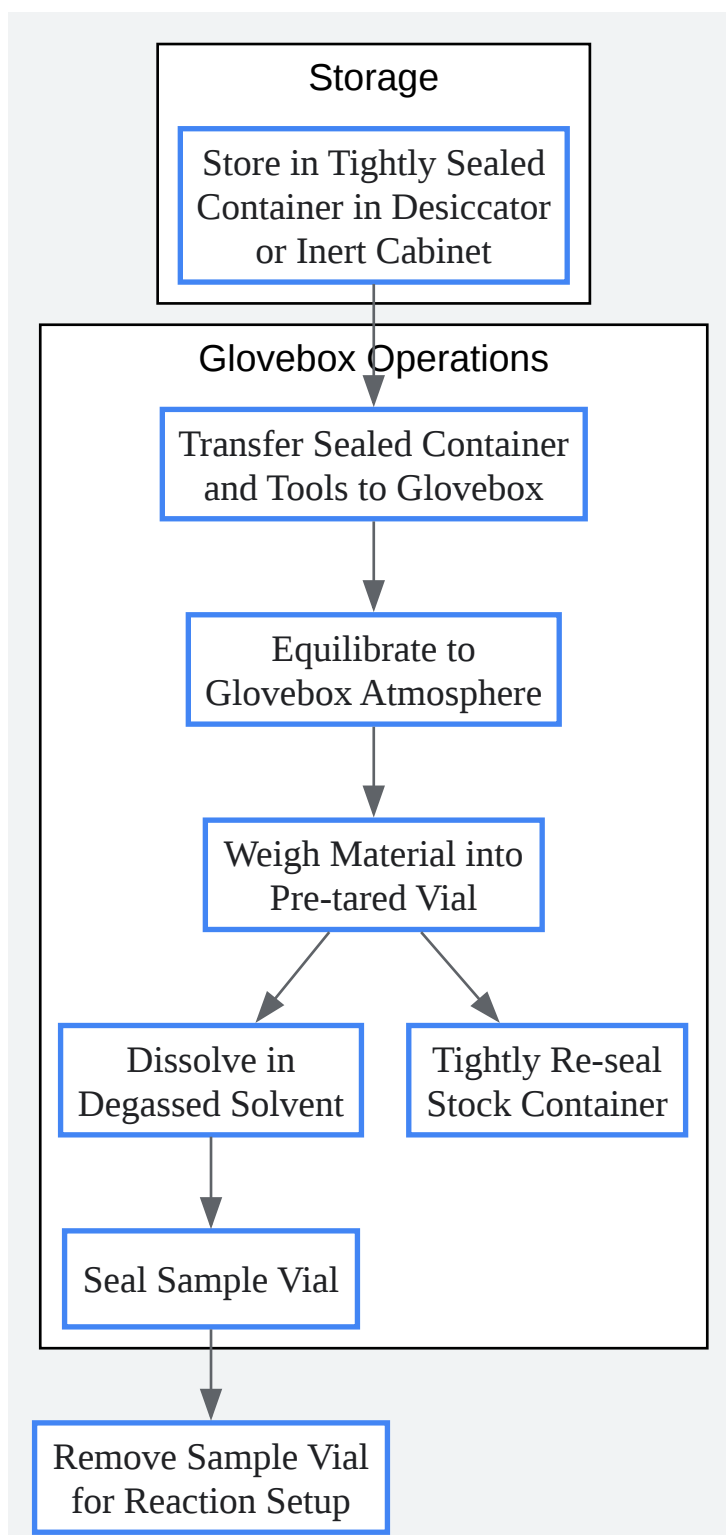
Experimental Protocols and Workflows

Protocol 1: Standard Handling and Weighing Procedure (Inert Atmosphere)

This protocol outlines the best practice for handling air- and moisture-sensitive **iridium trichloride hydrate**.

- Preparation: Place the sealed container of **iridium trichloride hydrate**, along with all necessary spatulas, weigh boats, and vials, inside an inert atmosphere glovebox. Purge the glovebox for at least 15-20 minutes to ensure a dry, oxygen-free environment.

- **Equilibration:** Allow the container to equilibrate to the glovebox atmosphere's temperature for at least 30 minutes before opening to prevent condensation.
- **Weighing:** Carefully open the container inside the glovebox. Using a clean, dry spatula, promptly weigh the desired amount of the dark green solid into a pre-tared vial or weigh boat.
- **Sealing:** Immediately and tightly seal the main stock container of **iridium trichloride hydrate**.
- **Dissolution:** If the experiment requires a solution, add a pre-deoxygenated solvent to the vial containing the weighed sample inside the glovebox. Seal the vial before removing it from the glovebox.
- **Cleanup:** Clean all equipment according to standard laboratory procedures.



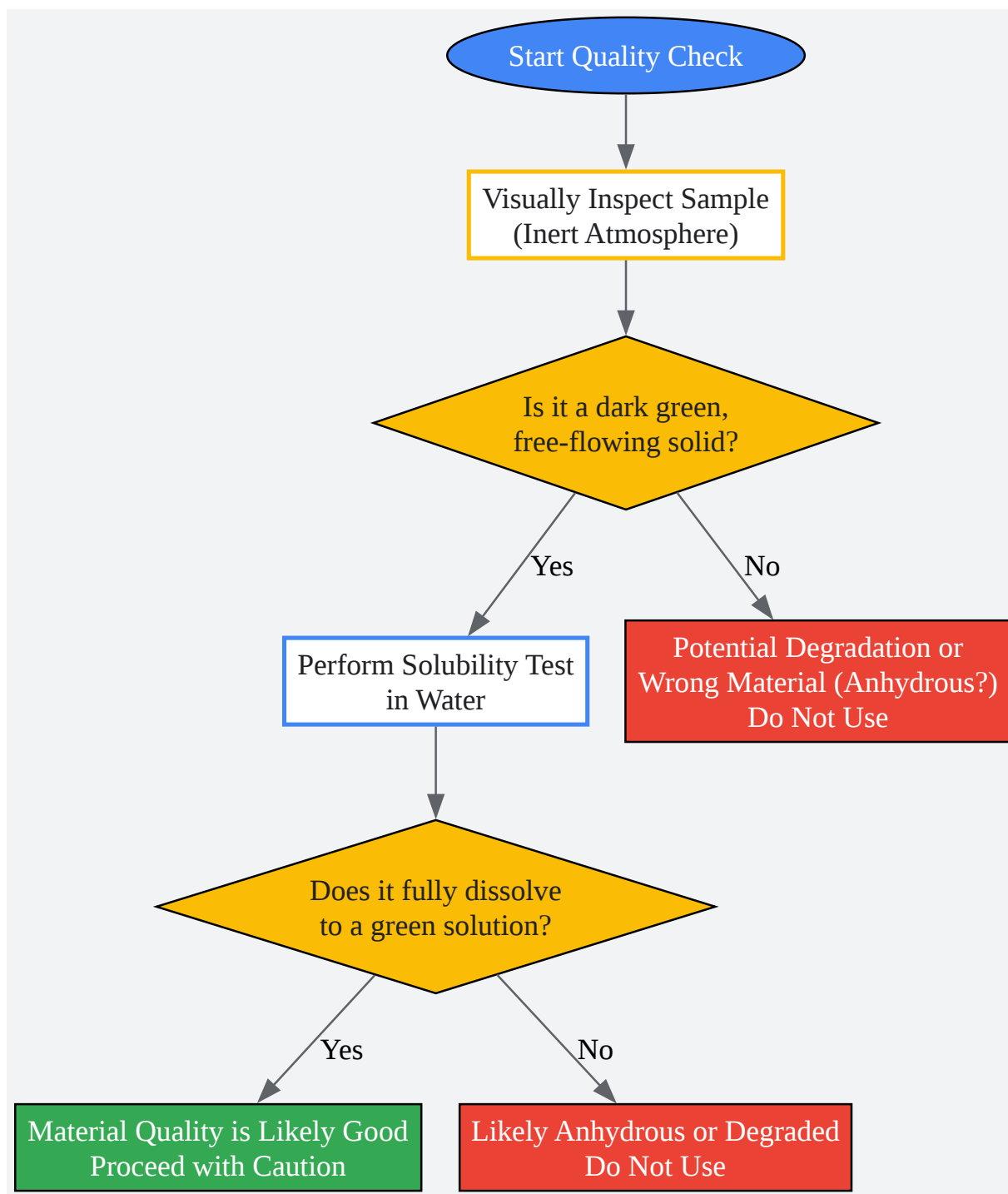
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Caption: Workflow for handling sensitive **iridium trichloride hydrate**.

Protocol 2: Quality Assessment - Visual Inspection and Solubility Test

This is a quick qualitative check that can be performed before a reaction.

- Visual Inspection: In an inert atmosphere, observe the material's appearance. It should be a free-flowing, dark green to black crystalline solid.^[1]^[11] Note any clumping or discoloration (e.g., brownish tints).
- Solubility Test: Weigh a small amount of the material (e.g., 5-10 mg) into a vial.
- Solvent Addition: Add a small volume of deionized water (e.g., 1 mL).
- Observation: The material should readily dissolve to give a clear, dark green solution.^[7] If the material does not dissolve or forms a suspension, it is likely the anhydrous form or has significantly degraded.^[3]



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Caption: Troubleshooting logic for assessing material quality.

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